



Application Notes and Protocols for JNJ-7777120 in Cell Culture Experiments

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Compound of Interest		
Compound Name:	JNJ-7777120	
Cat. No.:	B1673073	Get Quote

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Introduction

JNJ-7777120 is a potent and selective antagonist of the histamine H4 receptor (H4R), with a Ki value of approximately 4.5 nM.[1][2][3] It exhibits over 1,000-fold selectivity for the H4 receptor compared to other histamine receptor subtypes (H1, H2, and H3).[1][2][3] This selectivity makes **JNJ-7777120** a valuable tool for investigating the physiological and pathophysiological roles of the H4 receptor in various cellular processes, including inflammation, immune responses, and chemotaxis.[2][4] These application notes provide detailed protocols for the proper dissolution and use of **JNJ-7777120** in in vitro cell culture experiments.

Product Information

Property	Value
Molecular Formula	C14H16CIN3O
Molecular Weight	277.75 g/mol [1]
CAS Number	459168-41-3[1][5]
Appearance	Crystalline solid[4][5]
Storage	Store at -20°C for long-term stability (at least two years).[1][4]



Solubility of JNJ-7777120

JNJ-7777120 is sparingly soluble in aqueous buffers but is soluble in organic solvents.[4][5] It is crucial to select the appropriate solvent to prepare a stock solution that can be further diluted into cell culture media.

Solvent	Solubility
DMSO	~14 mg/mL to 56 mg/mL[1][4][5][6]
Ethanol	~2 mg/mL to 8 mg/mL[1][4][5]
Dimethylformamide (DMF)	~14 mg/mL to 20 mg/mL[4][5][6]
1:1 DMF:PBS (pH 7.2)	~0.5 mg/mL[4][5][6]
1 eq. HCl	~27.77 mg/mL[3][7]
Water	Insoluble[1]

Note: The solubility of **JNJ-7777120** in DMSO can be affected by moisture. It is recommended to use fresh, anhydrous DMSO for the preparation of stock solutions.[1]

Experimental Protocols Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **JNJ-7777120** in dimethyl sulfoxide (DMSO).

Materials:

- **JNJ-7777120** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:



- Weighing: Accurately weigh out the desired amount of JNJ-7777120 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.78 mg of JNJ-7777120 (Molecular Weight = 277.75 g/mol).
- Dissolving: Add the appropriate volume of anhydrous DMSO to the vial containing the JNJ-7777120 powder.
- Mixing: Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and sonication can aid in dissolution if necessary.[8]
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C.[1][2] Stock solutions in DMSO are stable for at least one month at -20°C and for up to one year at -80°C.[1]

Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the DMSO stock solution into cell culture medium to achieve the desired final concentration for treating cells.

Materials:

- 10 mM JNJ-7777120 stock solution in DMSO
- Pre-warmed complete cell culture medium
- Sterile tubes for dilution

Procedure:

- Intermediate Dilution (Optional but Recommended): To minimize the final concentration of DMSO in the cell culture, it is advisable to perform an intermediate dilution of the stock solution in cell culture medium. For example, dilute the 10 mM stock solution 1:100 in culture medium to obtain a 100 μM intermediate solution.
- Final Dilution: Add the appropriate volume of the intermediate or stock solution to the cell culture plates to achieve the desired final concentration. For instance, to achieve a final

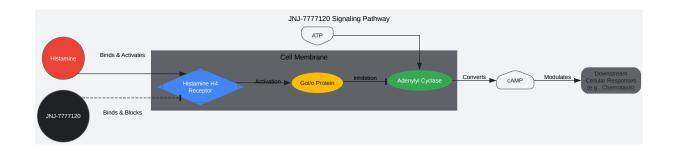


concentration of 1 μ M, add 10 μ L of the 100 μ M intermediate solution to 1 mL of cell culture medium in the well.

DMSO Control: It is essential to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the JNJ-7777120-treated wells.
 The final concentration of DMSO in the cell culture medium should typically be kept below 0.5% (v/v) to avoid solvent-induced cytotoxicity.

Signaling Pathway and Experimental Workflow JNJ-7777120 Mechanism of Action

JNJ-7777120 acts as an antagonist at the histamine H4 receptor, a G protein-coupled receptor (GPCR). The H4 receptor primarily couples to Gαi/o proteins, leading to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels. By blocking the binding of histamine to the H4 receptor, **JNJ-7777120** inhibits these downstream signaling events.



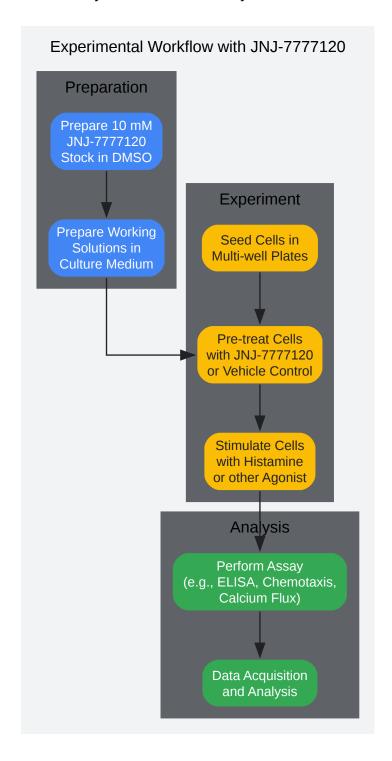
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Caption: **JNJ-7777120** antagonism of the H4 receptor signaling pathway.

General Experimental Workflow for Cell-Based Assays



The following diagram illustrates a typical workflow for utilizing **JNJ-7777120** in a cell-based assay, such as a chemotaxis or cytokine release assay.



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Caption: General workflow for cell-based assays using JNJ-7777120.



Example Applications in Cell Culture

JNJ-7777120 has been utilized in various in vitro studies to investigate the role of the H4 receptor.

- Chemotaxis Assays: JNJ-7777120 has been shown to inhibit histamine-induced mast cell chemotaxis with an IC50 of 40 nM.[4]
- Calcium Influx: The compound blocks histamine-induced calcium influx in mouse bone marrow-derived mast cells.[1]
- Cytokine Production: JNJ-7777120 can inhibit the production of chemokines such as thymus and activation-regulated chemokine (TARC/CCL17) and macrophage-derived chemokine (MDC/CCL22) in antigen-stimulated cells.[2]
- Receptor Function Studies: It has been used in cell lines expressing human or mouse H4 receptors (e.g., SK-N-MC cells, U2OS-H4R cells) to study receptor antagonism.[2][9]

Recommended Concentration Range: The effective concentration of **JNJ-7777120** will vary depending on the cell type and the specific assay. A concentration range of 10 nM to 10 μ M is a common starting point for in vitro experiments.[2][9] It is always recommended to perform a dose-response curve to determine the optimal concentration for your specific experimental setup.

Safety Precautions

JNJ-7777120 is for research use only and not for human or veterinary use.[5] Standard laboratory safety practices should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Avoid inhalation of the powder and contact with skin and eyes.[5] Consult the Safety Data Sheet (SDS) for more detailed information.

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